6-Bromo-2-fluoro-3-methylbenzamide solubility data

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Compound of Interest

Compound Name:	*6-Bromo-2-fluoro-3-methylbenzamide*
Cat. No.:	*B14034971*

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An In-Depth Technical Guide to the Solubility Profile of **6-Bromo-2-fluoro-3-methylbenzamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Bromo-2-fluoro-3-methylbenzamide is a compound of interest in medicinal chemistry and drug discovery. A thorough understanding of its solubility is paramount for its synthesis, purification, formulation, and screening. This guide provides a comprehensive analysis of the predicted solubility of **6-Bromo-2-fluoro-3-methylbenzamide**, grounded in its molecular structure and physicochemical properties. In the absence of extensive public experimental data, this document offers a robust theoretical framework and detailed experimental protocols to empower researchers to determine its solubility in various solvents.

Introduction: The Significance of Solubility in Drug Discovery

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Aqueous solubility is a critical determinant of a drug candidate's success, profoundly influencing its absorption, distribution, metabolism, and excretion (ADME) profile.[1] Poor solubility can lead to low bioavailability, hindering a compound's therapeutic efficacy. For researchers working with novel compounds like **6-Bromo-2-fluoro-3-methylbenzamide**, establishing a comprehensive solubility profile early in the development process is a crucial step in de-risking a potential drug candidate and enabling effective formulation strategies.

Physicochemical Properties of 6-Bromo-2-fluoro-3-methylbenzamide

While extensive experimental data for **6-Bromo-2-fluoro-3-methylbenzamide** is not readily available in the public domain, we can infer its key physicochemical properties from its chemical structure (CAS: 1532714-89-8).[2]

Table 1: Physicochemical Properties of **6-Bromo-2-fluoro-3-methylbenzamide**

Property	Value	Source
Molecular Formula	C_8H_7BrFNO	[2]
Molecular Weight	232.05 g/mol	[2]
Structure	A benzamide ring substituted with bromine, fluorine, and a methyl group.	Inferred
Predicted LogP	Not explicitly found, but the presence of a halogenated aromatic ring suggests a lipophilic character.	Inferred
pKa	The amide proton is weakly acidic, and the amide carbonyl is weakly basic.	Inferred

The presence of both a polar amide group and a nonpolar brominated and fluorinated methylphenyl ring suggests that **6-Bromo-2-fluoro-3-methylbenzamide** will exhibit a nuanced

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solubility profile. The principle of "like dissolves like" will be a guiding tenet in predicting its behavior in various solvents.[3]

Predicted Solubility Profile

Based on its molecular structure, we can predict the solubility of **6-Bromo-2-fluoro-3-methylbenzamide** in a range of common laboratory solvents. The presence of the halogenated aromatic ring is expected to confer significant nonpolar character, while the amide functional group introduces polarity and the capacity for hydrogen bonding.

Table 2: Predicted Solubility of **6-Bromo-2-fluoro-3-methylbenzamide** in Common Laboratory Solvents

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Solvent Class	Example Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	Low to Sparingly Soluble	The large, nonpolar scaffold of the molecule is likely to dominate over the polar amide group, leading to poor solvation by highly polar, hydrogen-bonding solvents like water.
Polar Aprotic	Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Acetonitrile (ACN)	Soluble	These solvents can effectively solvate both the polar amide group and the nonpolar aromatic ring, making them good candidates for dissolving the compound.
Nonpolar	Toluene, Hexanes, Dichloromethane (DCM)	Moderately to Highly Soluble	The significant nonpolar character of the molecule suggests good solubility in nonpolar and moderately polar organic solvents.

It is important to note that these are predictions. For definitive data, experimental determination is essential.

Experimental Determination of Solubility: A Step-by-Step Protocol

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The following protocol outlines the widely accepted shake-flask method for the quantitative determination of solubility.[3] This method is considered a gold standard for generating reliable thermodynamic solubility data.

Materials and Equipment

- **6-Bromo-2-fluoro-3-methylbenzamide** (high purity)
- Analytical grade solvents
- Analytical balance (±0.1 mg accuracy)
- Thermostatic shaker or incubator capable of maintaining a constant temperature (e.g., 25 °C ± 0.5 °C)
- Vials with airtight caps
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm or 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

Experimental Workflow

The following diagram illustrates the key steps in the shake-flask solubility determination method.

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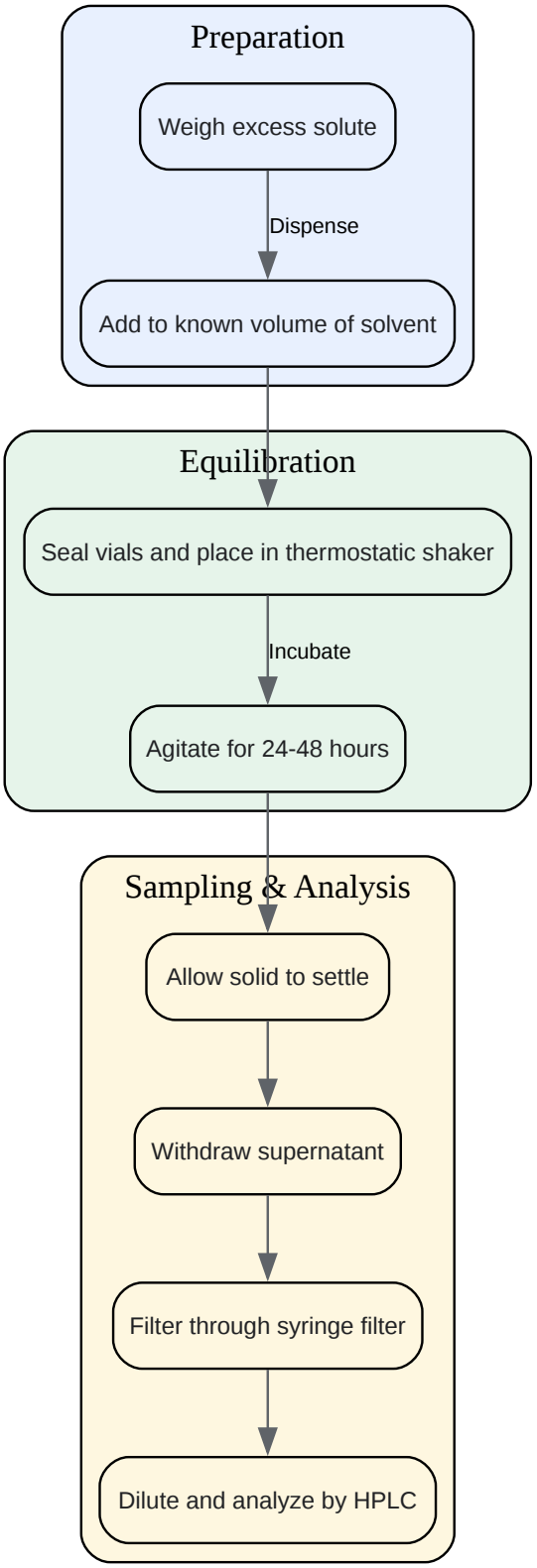

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Figure 1. Workflow for Shake-Flask Solubility Determination.

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Detailed Procedure

- Preparation of Saturated Solutions:
  - Add an excess amount of **6-Bromo-2-fluoro-3-methylbenzamide** to a series of vials. The presence of undissolved solid is crucial to ensure saturation.
  - Add a precise volume of the desired solvent to each vial.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the samples for a sufficient duration (typically 24 to 48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Sample Collection and Preparation:
  - After the equilibration period, cease agitation and allow the vials to stand undisturbed for at least 2 hours to permit the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pipette.
  - Immediately filter the supernatant through a syringe filter to remove any undissolved microparticles. This step is critical to avoid overestimation of solubility.
- Quantification:
  - Prepare a series of standard solutions of **6-Bromo-2-fluoro-3-methylbenzamide** of known concentrations.
  - Analyze the filtered sample and the standard solutions using a validated analytical method, such as HPLC.
  - Construct a calibration curve from the standard solutions and use it to determine the concentration of the solute in the filtered sample. This concentration represents the

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solubility of the compound in the tested solvent at the specified temperature.

The Role of Predictive Models in Early-Stage Drug Discovery

While experimental determination provides the most accurate solubility data, computational models can offer valuable early insights.[4] Predictive models for aqueous solubility are often built on large datasets of compounds with known solubilities.[1] These models utilize molecular descriptors to estimate the solubility of new chemical entities.

The following diagram illustrates the general principle of a predictive solubility model.



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Figure 2. A Simplified Representation of a Predictive Solubility Model.

For a compound like **6-Bromo-2-fluoro-3-methylbenzamide**, such models could provide an initial estimate of its aqueous solubility, helping to prioritize experimental work and guide early formulation strategies. However, it is crucial to recognize that these are in silico predictions and should be confirmed experimentally.[5]

Conclusion

While direct, experimentally determined solubility data for **6-Bromo-2-fluoro-3-methylbenzamide** is currently scarce, a comprehensive understanding of its potential solubility profile can be established through an analysis of its physicochemical properties and the application of fundamental principles of solubility. This guide provides researchers with a robust theoretical framework for predicting its behavior in various solvents and a detailed, actionable protocol for its experimental determination. By combining predictive insights with rigorous experimental validation, scientists and drug development professionals can effectively navigate the challenges associated with the solubility of novel compounds and accelerate the journey from discovery to therapeutic application.

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